

An In-depth Technical Guide to the Physicochemical Characteristics of N-Nitroso Aripiprazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-Nitroso Aripiprazole

Cat. No.: B16348155

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical characteristics of **N-Nitroso Aripiprazole**, a potential nitrosamine impurity of the atypical antipsychotic drug, Aripiprazole. Understanding these properties is critical for the development of analytical methods, quality control strategies, and risk assessment in pharmaceutical manufacturing.

Chemical Identity and Structure

N-Nitroso Aripiprazole is the N-nitroso derivative of Aripiprazole, formed by the nitrosation of the secondary amine present in the parent molecule.^{[1][2]} Its formal chemical name is 7-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-1-nitroso-3,4-dihydroquinolin-2(1H)-one.^{[2][3][4]} This compound is a critical reference standard for analytical method development, validation, and quality control applications in the production of Aripiprazole to ensure patient safety.^{[2][3]}

It is important to distinguish the primary **N-Nitroso Aripiprazole** from other potential nitrosamine impurities related to Aripiprazole synthesis or degradation, such as **N-Nitroso**

Aripiprazole EP Impurity B (1-(2,3-Dichlorophenyl)-4-nitrosopiperazine).[\[1\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-Nitroso Aripiprazole**. Data for some properties, such as melting point, boiling point, pKa, and logP, are not readily available in the public domain, which is common for pharmaceutical impurities that are typically synthesized as analytical standards rather than bulk substances.

Property	Value	Source(s)
IUPAC Name	7-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-1-nitroso-3,4-dihydroquinolin-2(1H)-one	[2]
Synonyms	N/A	[2]
CAS Number	Not Assigned (NA)	[3][4]
Molecular Formula	C23H26Cl2N4O3	[2][3][4][7]
Molecular Weight	477.38 g/mol (or 477.39 g/mol , 477.4 g/mol)	[2][4][7]
Appearance	Data not available; parent compound Aripiprazole is a white to off-white crystalline powder.	[8]
Solubility	Data not available; parent compound Aripiprazole is insoluble in water, sparingly soluble in Toluene, and freely soluble in Dichloromethane.[8] [9]	
Melting Point	Data not available.	[10]
Boiling Point	Data not available.	
pKa	Data not available; parent compound Aripiprazole has an estimated pKa of 7.46.	[11]
logP	Data not available; parent compound Aripiprazole has a calculated LogP of 5.0.	[12]
SMILES	<chem>ClC1=C(Cl)C(=CC=C1)N1CCN(CCCCOC2=CC3=C(CCC(=O)N3N=O)C=C2)CC1</chem>	[3][7][13]

InChI	InChI=1S/C23H26Cl2N4O3/c2 4-19-4-3-5-20(23(19)25)28-13- 11-27(12-14-28)10-1-2-15-32- 18-8-6-17-7-9-22(30)29(26- 31)21(17)16-18/h3-6,8,16H,1- 2,7,9-15H2	[2]
-------	--	-----

Experimental Protocols: Detection and Quantification

Specific experimental protocols for determining the fundamental physicochemical properties (e.g., melting point, solubility) of **N-Nitroso Aripiprazole** are not detailed in available literature. However, the primary experimental concern for such impurities is their detection and quantification at trace levels in pharmaceutical products. Advanced, highly sensitive analytical techniques are required for this purpose.[14][15]

3.1 General Analytical Strategy

The detection of N-nitrosamine impurities necessitates methods with extremely low detection limits, often in the parts-per-billion (ppb) range.[14][16] The standard approach involves hyphenated chromatographic and mass spectrometric techniques.

3.2 Sample Preparation A robust sample preparation protocol is crucial for accurate quantification and to mitigate matrix effects.

- **Dissolution:** The drug substance or product is dissolved in a suitable solvent. For Aripiprazole, which has poor aqueous solubility, an organic solvent like dichloromethane or a mixture containing dimethylformamide (DMF) might be used initially.[8][9]
- **Extraction (if necessary):** Techniques like Solid-Phase Extraction (SPE) or Liquid-Liquid Extraction (LLE) may be employed to concentrate the analyte and remove interfering substances from the sample matrix.
- **Filtration:** The final solution is filtered through a 0.22 µm or 0.45 µm filter to remove particulates before injection into the analytical system.

3.3 Instrumentation and Methodology

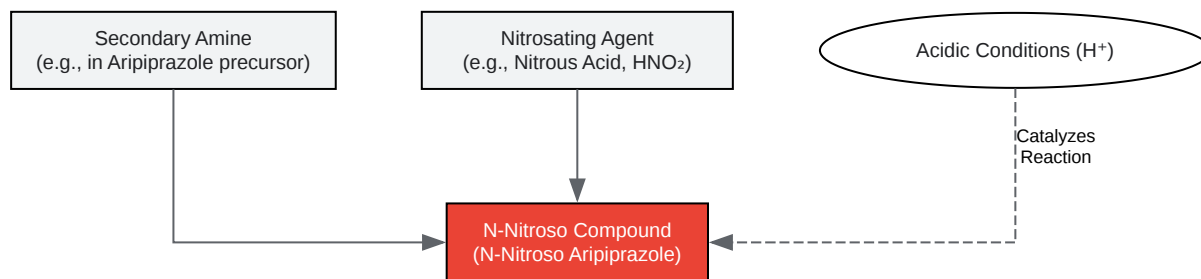
Liquid Chromatography-Mass Spectrometry (LC-MS) is the most common and powerful technique for nitrosamine analysis.[\[14\]](#)[\[15\]](#)

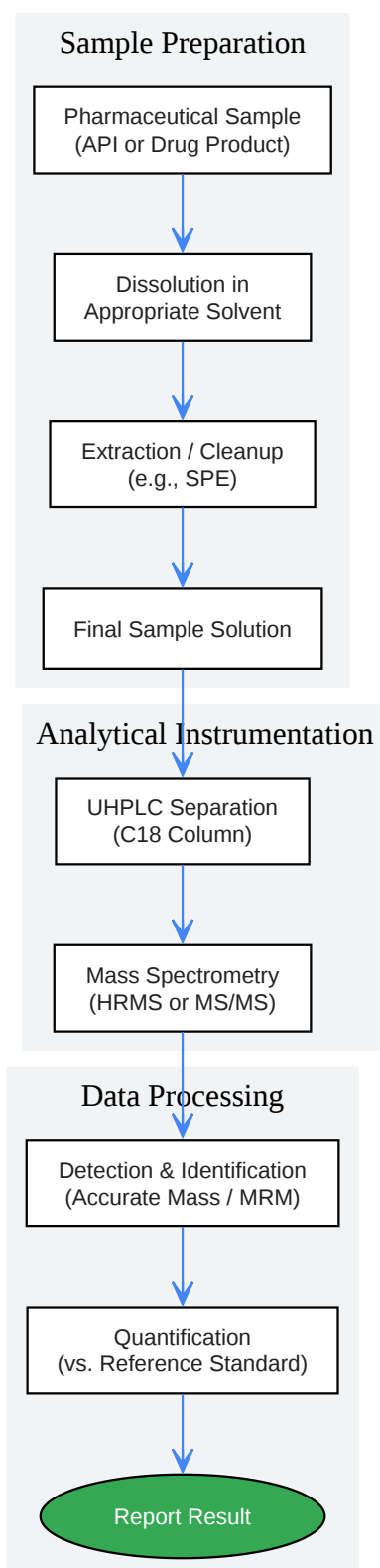
- Chromatography System: Ultra-High-Performance Liquid Chromatography (UHPLC) is preferred for its high resolution and speed.
 - Column: A reverse-phase C18 column is typically used.
 - Mobile Phase: A gradient elution using a mixture of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., methanol or acetonitrile with 0.1% formic acid).
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 40 °C) to ensure reproducibility.
- Mass Spectrometry System: High-resolution mass spectrometry (HRMS) or tandem mass spectrometry (MS/MS) is essential for sensitivity and selectivity.[\[16\]](#)
 - Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) are commonly used.
 - Analyzer: Triple Quadrupole (QqQ) for MS/MS or Orbitrap/Time-of-Flight (TOF) for HRMS.
 - Detection Mode: For MS/MS, Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions for **N-Nitroso Aripiprazole**. For HRMS, detection is based on the accurate mass of the protonated molecule $[M+H]^+$.

Gas Chromatography-Mass Spectrometry (GC-MS) can also be used, particularly for more volatile nitrosamines, though LC-MS is more common for non-volatile impurities like **N-Nitroso Aripiprazole**.[\[15\]](#)

Visualizations: Pathways and Workflows

The following diagrams illustrate the chemical formation pathway for nitrosamines and a typical analytical workflow for their detection.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitroso Aripiprazole EP Impurity B, Molecular Formula C₁₀H₁₁Cl₂N₃O, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards [chemicea.com]
- 2. veeprho.com [veeprho.com]
- 3. N-Nitroso Aripiprazole | SynZeal [synzeal.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. veeprho.com [veeprho.com]
- 6. synthinkchemicals.com [synthinkchemicals.com]
- 7. alentris.org [alentris.org]
- 8. suven.com [suven.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. chemwhat.com [chemwhat.com]
- 11. Aripiprazole | C₂₃H₂₇Cl₂N₃O₂ | CID 60795 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. guidechem.com [guidechem.com]
- 13. clearsynth.com [clearsynth.com]
- 14. ijpsjournal.com [ijpsjournal.com]
- 15. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 16. fda.gov [fda.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Characteristics of N-Nitroso Aripiprazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16348155/docs#an-in-depth-technical-guide-to-the-physicochemical-characteristics-of-n-nitroso-aripiprazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)